

foramsulfuron corn hybrid tolerance differences

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Compound Focus: Foramsulfuron

CAS No.: 173159-57-4

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Quantitative Comparison of Hybrid Tolerance

The following table synthesizes key experimental findings on how different corn hybrids respond to **foramsulfuron** applications.

Factor & Context	Key Finding	Experimental Data & Observation
Hybrid Sensitivity (Greenhouse & Field Trials)	Hybrids exhibit differential tolerance. N58D1 (Novartis 58D1) is more sensitive, while N59Q9 (Novartis 59Q9) is more tolerant [1] [2].	GR15 (Rate for 15% injury): Varies among hybrids [2]. Yield Reduction: Greatest at V12 timing; N58D1 showed yield reductions and ear malformations [1].
Application Timing (Field Study)	Application timing significantly affects injury levels. Applications at V6 and V8 cause the most significant initial injury [1].	Injury (7 DAT): Ranged from 9% to 37% at V6-V8 timings [1]. Recovery (21 DAT): Plants generally recovered; injury was transient in most cases [1].
Safener Effect (isoxadifen-ethyl) (Greenhouse & Lab)	The safener isoxadifen-ethyl significantly increases tolerance, especially in sensitive hybrids, by enhancing herbicide metabolism [1] [2].	Injury Reduction: Decreased injury in sensitive hybrid N58D1 across all timings [1]. Ear Malformations: Safener alleviated malformations and increased yield from V12 application [1].

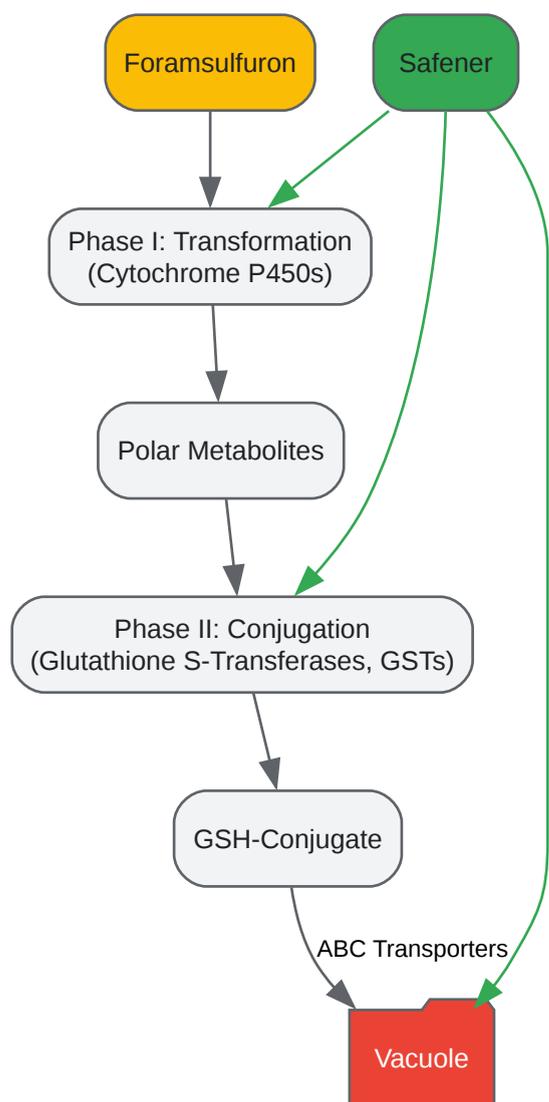
Detailed Experimental Protocols

To ensure the reproducibility of the findings, here are the methodologies from the key studies cited.

- **1. Field Evaluation of Tolerance and Timing [1]**
 - **Objective:** To determine the effect of **foramsulfuron** application timing, with and without the safener isoxadifen-ethyl, on corn injury, yield, and ear malformations in two hybrids (N58D1 and N59Q9).
 - **Treatments: Foramsulfuron** was applied at five growth stages (from pre-V6 to V12).
 - **Measurements:** Visual estimates of crop injury (%) were recorded at 7, 14, and 21 days after treatment (DAT). Grain yield was measured at harvest, and ear malformations were noted.
- **2. Physiological Basis of Tolerance (Greenhouse & Laboratory) [2]**
 - **Objective:** To determine the physiological mechanism (absorption, translocation, and metabolism) behind the differential tolerance of corn hybrids to **foramsulfuron**.
 - **Greenhouse Screening:** Seven hybrids were treated with **foramsulfuron** to determine the GR₁₅ (herbicide rate causing 15% injury).
 - **Radiolabeled Herbicide Study:** Using ¹⁴C-**foramsulfuron**, researchers compared a sensitive (N58D1) and a tolerant (N59Q9) hybrid.
 - **Methodology:** The amount of ¹⁴C was quantified in leaf washes (absorption), plant sections above and below the treated leaf (translocation), and via chromatography to identify parent **foramsulfuron** vs. metabolized polar compounds.

Mechanism of Tolerance and Safener Action

The core mechanism for differential hybrid tolerance lies primarily in the rate of herbicide metabolism, a process that can be boosted by safeners. The following diagram illustrates this detoxification pathway.



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The diagram shows that safeners like **isoxadifen-ethyl** protect crops by upregulating key detoxification enzymes and transporters [3]:

- **Phase I (Transformation):** Induces **cytochrome P450 monooxygenases (P450s)**, which initiate metabolism by oxidizing the herbicide molecule [2] [3].
- **Phase II (Conjugation):** Induces **glutathione S-transferases (GSTs)**, which catalyze the binding of glutathione (GSH) to the metabolized herbicide, forming a non-phytotoxic conjugate [2] [3].
- **Phase III (Compartmentation):** Enhances the activity of **ABC transporters**, which sequester the harmless conjugate into the vacuole, removing it from the active cellular environment [3].

Tolerant vs. Sensitive Hybrids: The tolerant hybrid (N59Q9) inherently metabolizes **foramsulfuron** into polar compounds more rapidly than the sensitive hybrid (N58D1). The safener amplifies this metabolic

detoxification in both hybrids, bringing the sensitive hybrid's protection level closer to that of the tolerant one [2].

Key Takeaways for Research and Development

- **Hybrid Selection is Critical:** Growers must be advised to select hybrids with known tolerance to **foramsulfuron** to minimize injury risk [1].
- **Optimize Application Timing:** The recommendation is to apply **foramsulfuron before the V6 growth stage** to maximize crop safety while maintaining weed control efficacy [1] [4].
- **Safeners are a Key Tool:** Formulating sulfonylurea herbicides with safeners like isoxadifen-ethyl is a successful strategy to widen the window of application and improve crop safety across a broader range of genetic backgrounds [1] [4] [3].

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To cite this document: Smolecule. [foramsulfuron corn hybrid tolerance differences]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b638527#foramsulfuron-corn-hybrid-tolerance-differences>]

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